

Comparison Guide: (R) vs (S)-3-(Methoxymethyl)morpholine in Drug Design

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Compound of Interest

Compound Name: 3-(Methoxymethyl)morpholine
hydrochloride

CAS No.: 955428-52-1

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Executive Summary: The Stereochemical Switch

In modern drug discovery, the morpholine ring is a privileged scaffold, valued for its ability to optimize solubility and metabolic stability.^{[1][2][3]} However, the introduction of a substituent at the C3 position creates a chiral center that profoundly influences pharmacodynamics.

3-(Methoxymethyl)morpholine represents a critical "chiral switch" building block.^{[1][2][4]} While the (R) and (S) enantiomers share identical physicochemical properties (LogP, pKa) in an achiral environment, their biological interaction profiles diverge significantly.

- The (S)-Enantiomer: Often favored in kinase inhibitor design (e.g., PI3K/mTOR pathways) for its ability to exploit specific hydrophobic pockets without inducing steric clash.
- The (R)-Enantiomer: Frequently utilized to probe selectivity or to destabilize binding in "negative control" compounds, though it can occasionally offer superior metabolic stability by altering the trajectory of CYP450 approach.

This guide objectively compares these two enantiomers, focusing on their application in kinase selectivity, metabolic stability, and synthetic accessibility.

Physicochemical & ADME Profile

While enantiomers act identically in bulk solvent, their behavior changes in chiral biological environments.

Feature	(R)-3-(Methoxymethyl)morpholine	(S)-3-(Methoxymethyl)morpholine	Impact on Drug Design
Molecular Weight	131.17 g/mol	131.17 g/mol	Fragment-based design compliant.
LogP (Calc)	~ -0.2 to 0.1	~ -0.2 to 0.1	Low lipophilicity enhances aqueous solubility.
pKa (Conj. Acid)	~ 7.5	~ 7.5	Predominantly ionized at physiological pH; good solubility.
Solubility	High (Water/MeOH)	High (Water/MeOH)	Excellent vector for solubilizing lipophilic warheads.
Metabolic Stability	High	Moderate/High	The C3-substituent sterically hinders N-dealkylation, a common clearance route for morpholines.
hERG Inhibition	Low	Low	The polar ether tail generally reduces hydrophobic interactions with the hERG channel.

Pharmacodynamics: The Kinase Selectivity Case Study

The most potent application of 3-(methoxymethyl)morpholine is in the optimization of ATP-competitive inhibitors. The methoxymethyl group acts as a "solvent-exposed tail" that can fold back to interact with the hinge region or ribose-binding pocket.

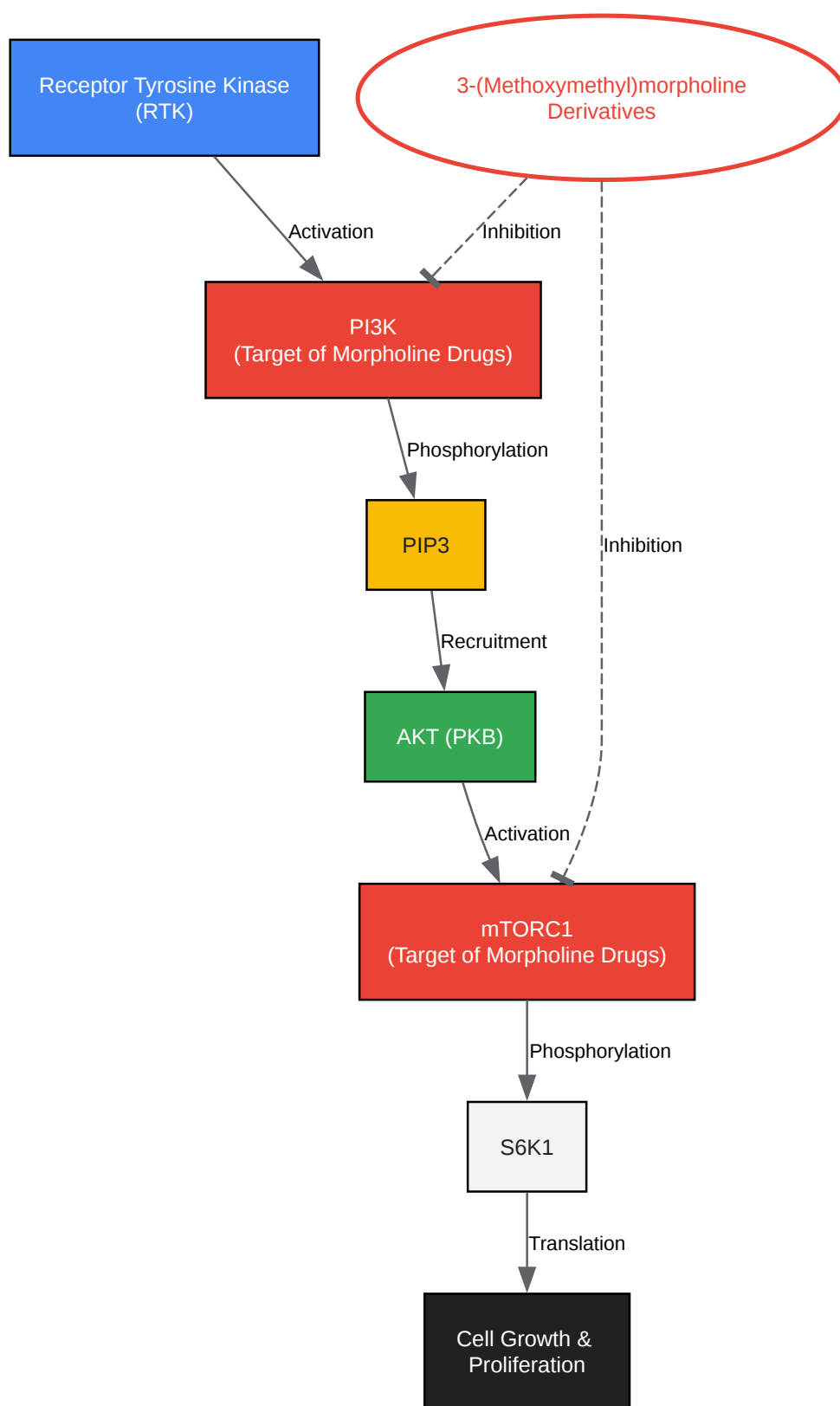
Case Study: PI3K vs. mTOR Selectivity

Research into PI3K/mTOR dual inhibitors (e.g., derivatives of ZSTK474) has demonstrated that stereochemistry at the morpholine 3-position acts as a selectivity filter.

- **Mechanism:** The ATP binding clefts of PI3K and mTOR are structurally similar but differ in the "roof" of the pocket.
- **Observation:** The (S)-enantiomer of 3-substituted morpholines often accommodates the natural twist of the peptide backbone in the kinase hinge region, allowing the ether oxygen to form auxiliary hydrogen bonds.
- **Contrast:** The (R)-enantiomer frequently projects the methoxymethyl group towards a steric wall (e.g., a gatekeeper residue), reducing affinity by 10-100 fold. This "stereochemical clash" is used to validate on-target engagement.

Signaling Pathway Context

Understanding where these inhibitors act is crucial. The diagram below illustrates the PI3K/mTOR pathway where these morpholine-based drugs intervene.



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Figure 1: The PI3K/mTOR signaling cascade. 3-(Methoxymethyl)morpholine derivatives act as dual inhibitors, blocking downstream proliferation signals.^{[5][6][7]}

Synthetic Accessibility & Manufacturing

For drug development, the ability to synthesize the specific enantiomer at scale is paramount.

Comparison of Routes

- **Chiral Pool (Recommended):** Starting from L-Serine or L-Threonine. This is the most robust method for generating the (S)-enantiomer with high optical purity (>99% ee).
- **Resolution:** Classical resolution of racemic 3-(methoxymethyl)morpholine using tartaric acid. Lower yield (max 50%) but provides access to both (R) and (S) simultaneously.
- **Asymmetric Catalysis:** Copper-promoted oxyamination of alkenes.^[8] High tech, but often harder to scale than amino acid reduction.

Decision Matrix

- **Choose (S)-Isomer if:** Your target mimics a natural substrate (amino acid derived) or requires a specific "downward" projection in the binding pocket.
- **Choose (R)-Isomer if:** You are conducting SAR (Structure-Activity Relationship) studies to prove stereospecificity or if the (S)-isomer shows metabolic instability.

Experimental Protocols

Protocol A: Synthesis of (S)-3-(Methoxymethyl)morpholine (Chiral Pool Route)

Rationale: Uses L-Serine as a low-cost, high-purity chiral starting material.

Materials:

- L-Serine methyl ester hydrochloride
- Chloroacetyl chloride

- Sodium borohydride (NaBH_4)
- Methyl iodide (MeI)

Workflow:

- N-Acylation: React L-Serine methyl ester with chloroacetyl chloride in DCM/TEA at 0°C to form the amide intermediate.
- Cyclization: Treat with NaH in THF to induce intramolecular displacement of the chloride by the serine hydroxyl, forming the morpholin-3-one scaffold.
- Methylation: Alkylate the free hydroxymethyl group (if using serine) or use pre-methylated starting material.
- Reduction: Reduce the lactam (morpholin-3-one) using $\text{BH}_3\cdot\text{THF}$ or LiAlH_4 to yield the final morpholine amine.
- Purification: Acid/Base extraction followed by distillation.

Protocol B: Chiral Purity Determination (HPLC)

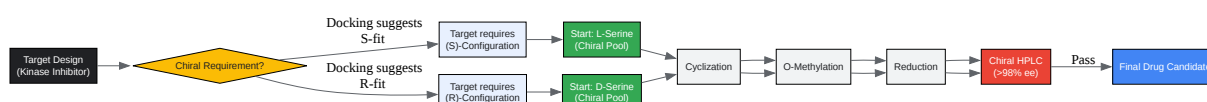
Rationale: Self-validating system to ensure enantiomeric excess (ee) > 98% before biological testing.

- Column: Chiralpak IA or AD-H (4.6 x 250 mm, 5 μm).
- Mobile Phase: Hexane : Isopropanol : Diethylamine (90 : 10 : 0.1).
- Flow Rate: 1.0 mL/min.
- Detection: UV at 210 nm (or Refractive Index if chromophore is weak).
- Expected Result:
 - (R)-Enantiomer Retention Time: ~8.5 min
 - (S)-Enantiomer Retention Time: ~11.2 min

- Note: Retention times vary by specific column condition; always run a racemic standard first.

Synthesis Workflow Diagram

The following diagram outlines the logical flow for synthesizing and selecting the correct enantiomer.



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Figure 2: Strategic workflow for the stereoselective synthesis of 3-(methoxymethyl)morpholine.

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